

Technical Guide on the Safe Handling of 1-Bromo-4-isobutyl-2-nitrobenzene

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Compound of Interest

Compound Name: 1-Bromo-4-isobutyl-2-nitrobenzene

Cat. No.: B090021

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **1-Bromo-4-isobutyl-2-nitrobenzene** is publicly available. The following guidance is based on the safety profiles of structurally similar compounds, including other brominated nitroaromatic compounds. All handling procedures should be conducted under the assumption that this compound is hazardous.

Hazard Identification and Classification


Due to the presence of nitro and bromo functional groups on an aromatic ring, **1-Bromo-4-isobutyl-2-nitrobenzene** is anticipated to possess significant health hazards. Based on data from analogous compounds such as 1-Bromo-4-nitrobenzene and 2-Bromo-1-tert-butyl-4-nitrobenzene, the following GHS classifications are predicted.^{[1][2][3][4]}


Table 1: Predicted GHS Hazard Classification


Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1][2][4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.[1][2][4]
Carcinogenicity	Category 2	H351: Suspected of causing cancer.[1]
Specific Target Organ Toxicity - Repeated Exposure	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.[1]
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects.[1]

Signal Word: Warning[1][2]

Hazard Pictograms:

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Physical and Chemical Properties

Limited experimental data is available for **1-Bromo-4-isobutyl-2-nitrobenzene**. The following table includes data for the target compound where available and for the closely related 1-Bromo-4-nitrobenzene for comparison.

Table 2: Physical and Chemical Properties

Property	1-Bromo-4-isobutyl-2-nitrobenzene	1-Bromo-4-nitrobenzene
Molecular Formula	C ₁₀ H ₁₂ BrNO ₂	C ₆ H ₄ BrNO ₂
Molecular Weight	258.11 g/mol	202.01 g/mol
Appearance	Solid (predicted)	Off-White to Brown Powder
Melting Point	Not available	125 - 127 °C
Boiling Point	Not available	255 - 256 °C
Solubility	Insoluble in water (predicted)	Insoluble in water (predicted)

Safe Handling and Experimental Protocols

A systematic approach is crucial when working with this potentially hazardous compound.

[5][6][7][8][9] 3.1. Engineering Controls

- Chemical Fume Hood: All handling of **1-Bromo-4-isobutyl-2-nitrobenzene** powder, including weighing and solution preparation, must occur within a certified chemical fume hood to minimize inhalation exposure. *[5][6] Ventilated Enclosures: For weighing small quantities, a ventilated balance enclosure can be used. *[6] Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested.

[8] 3.2. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.

[10][11][12][13]Table 3: Recommended Personal Protective Equipment

Protection Type	Specific Equipment	Standard/Specification
Eye and Face Protection	Safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or OSHA 29 CFR 1910.133 standards.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).	Inspect gloves for integrity before each use and change immediately upon contamination.
Skin and Body Protection	Flame-resistant laboratory coat, worn fully buttoned. Consider a chemical-resistant apron for larger quantities.	Provides a barrier against accidental skin contact.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask) should be used if dust is generated or if ventilation is inadequate.	All handling should ideally be in a chemical fume hood to avoid the need for respiratory protection.

Experimental Protocol: Weighing and Solution Preparation

- Preparation: Before handling the compound, ensure you are in a designated area within a chemical fume hood. Don all required personal protective equipment as detailed in Table 3.
- Weighing: Use a clean, dedicated spatula and weigh boat. To minimize dust generation, handle the solid material carefully. Transfer: Gently transfer the weighed solid into a suitable reaction vessel or flask.
- Dissolution: Add the desired solvent to the solid in the fume hood. If heating is required, use a controlled heating source such as a heating mantle with a stirrer.

- Post-Handling: After handling, wash hands and any potentially exposed skin thoroughly with soap and water. Decontaminate all work surfaces and equipment.

Storage and Disposal

Storage

- Store in a tightly closed, clearly labeled container. * Keep in a cool, dry, and well-ventilated area. * Store away from incompatible materials such as strong oxidizing agents.

4.2. Disposal

- Dispose of waste materials in a labeled, sealed container for hazardous waste. * Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of waste down the drain.

5. Emergency Procedures

First Aid Measures

Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air immediately. If breathing is difficult, give oxygen and seek medical aid.
Skin Contact	Immediately remove all contaminated clothing, including footwear. Flush skin and hair with running water (and soap if available) for at least 15 minutes. Seek medical attention in the event of irritation.
Eye Contact	Wash out immediately with fresh running water for at least 15 minutes. Ensure complete irrigation of the eye by keeping eyelids apart and away from the eye and moving the eyelids by occasionally lifting the upper and lower lids. Seek medical attention without delay.
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

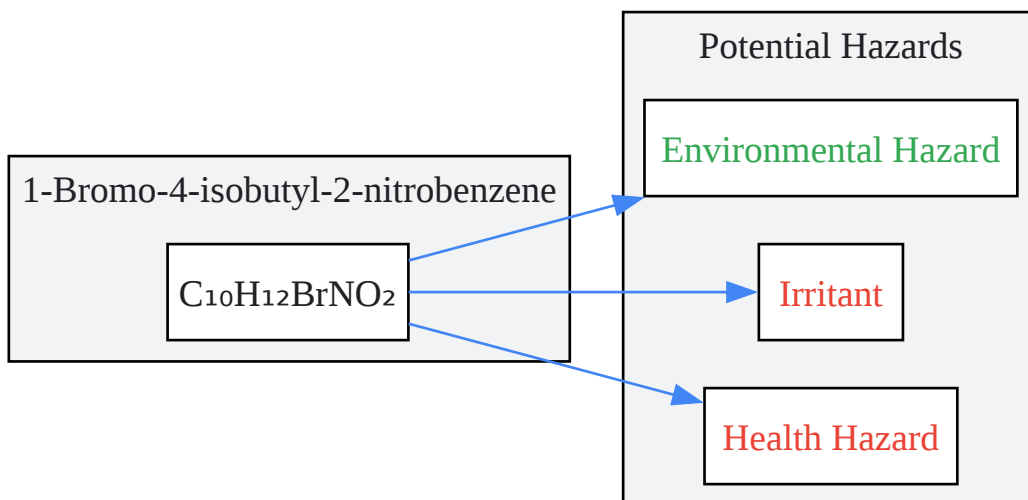
Spill Management Protocol

For a minor spill of solid material:

- Evacuate: Evacuate non-essential personnel from the immediate spill area. 2[16][17].
Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it. 3[15][16].
Don PPE: Put on the appropriate PPE, including respiratory protection. 4[14][16][18].
Contain the Spill: Carefully sweep up the solid material and place it into a labeled, sealed container for hazardous waste. A[14][15][16][17][19]void actions that could generate dust. 5[18].
Decontaminate: Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials for disposal as hazardous waste.

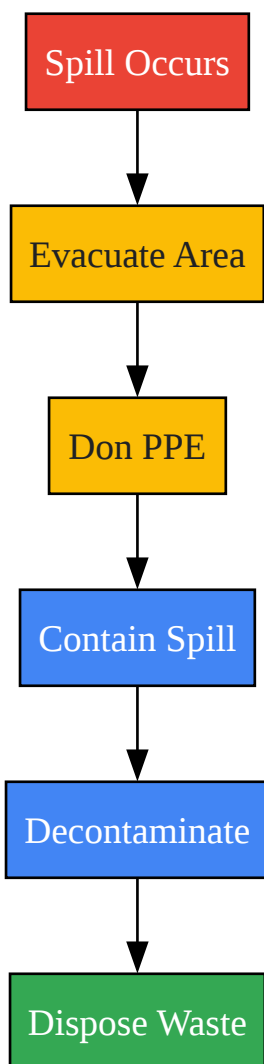
[18][19]For major spills, evacuate the area and contact your institution's emergency response team.

[15][16][17]### 6. Visualizations



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Caption: Predicted GHS Hazard Pictograms



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Caption: Minor Spill Response Workflow

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